

# Application Notes and Protocols for NBI-98782 in Cell Culture Experiments

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## Compound of Interest

Compound Name: NBI-98782

Cat. No.: B560173

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## Introduction

**NBI-98782**, also known as (+)- $\alpha$ -dihydrotetrabenazine, is the active metabolite of valbenazine and a potent, selective inhibitor of the vesicular monoamine transporter 2 (VMAT2).<sup>[1][2][3]</sup> VMAT2 is a crucial protein responsible for packaging monoamine neurotransmitters, such as dopamine, serotonin, and norepinephrine, into synaptic vesicles for subsequent release.<sup>[4][5]</sup> By inhibiting VMAT2, **NBI-98782** disrupts the storage of these neurotransmitters, leading to their depletion from nerve terminals. This mechanism of action makes **NBI-98782** a valuable tool for studying the role of monoaminergic systems in various neurological and psychiatric disorders. These application notes provide detailed protocols for the preparation and use of **NBI-98782** in cell culture experiments, including methods for assessing its cytotoxicity and functional activity.

## Data Presentation

### Chemical and Physical Properties of NBI-98782

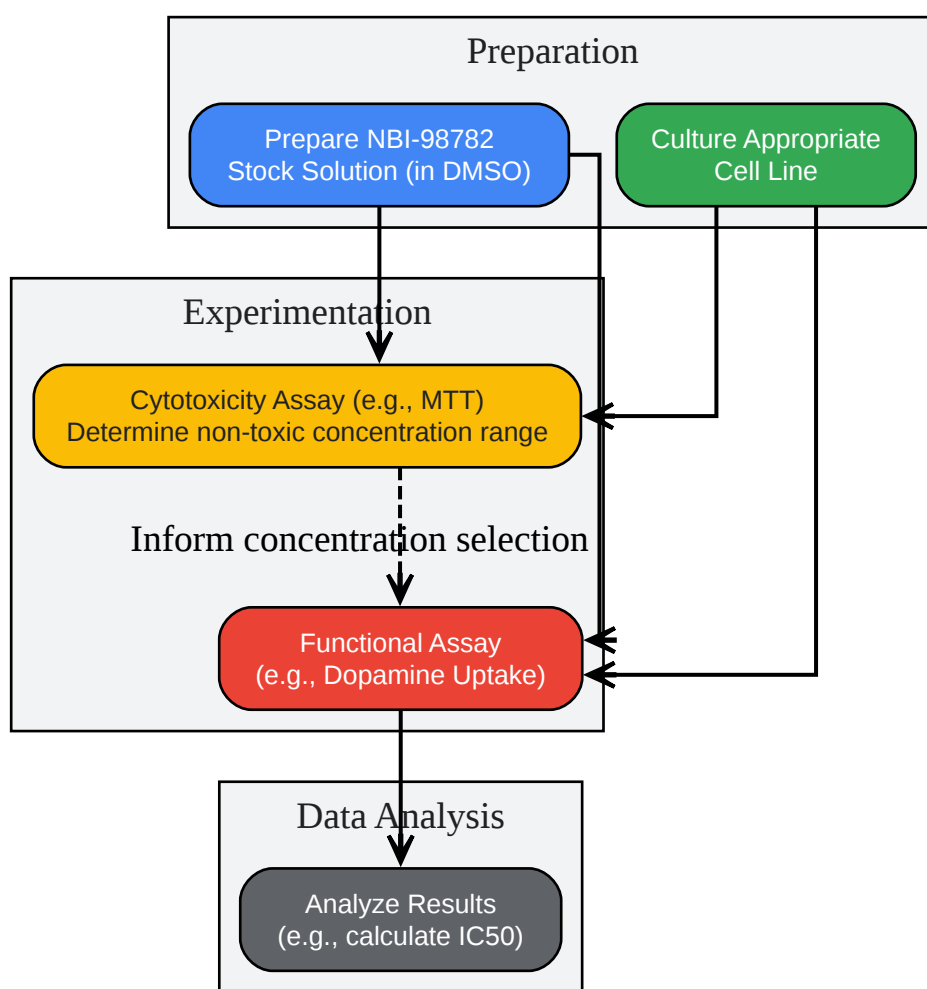
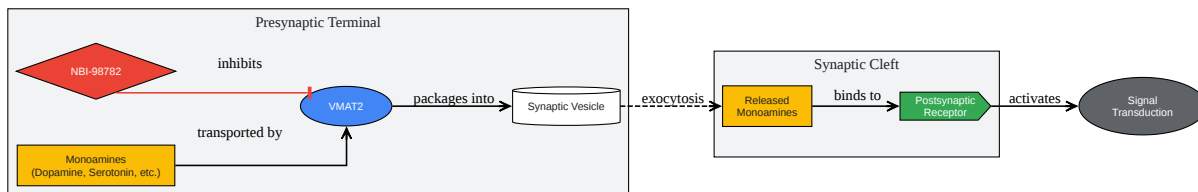
Property	Value	Reference
Synonyms	(+)-DTBZ; (+)- $\alpha$ -Dihydrotetrabenazine; (+)- $\alpha$ -DHTBZ	[6]
Molecular Formula	C <sub>19</sub> H <sub>29</sub> NO <sub>3</sub>	[7]
Molecular Weight	319.44 g/mol	[7]
Ki for VMAT2	~3 nM	[1][8]
Appearance	Solid	-
Solubility	DMSO	-
Storage (Powder)	-20°C for up to 3 years	-
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	-

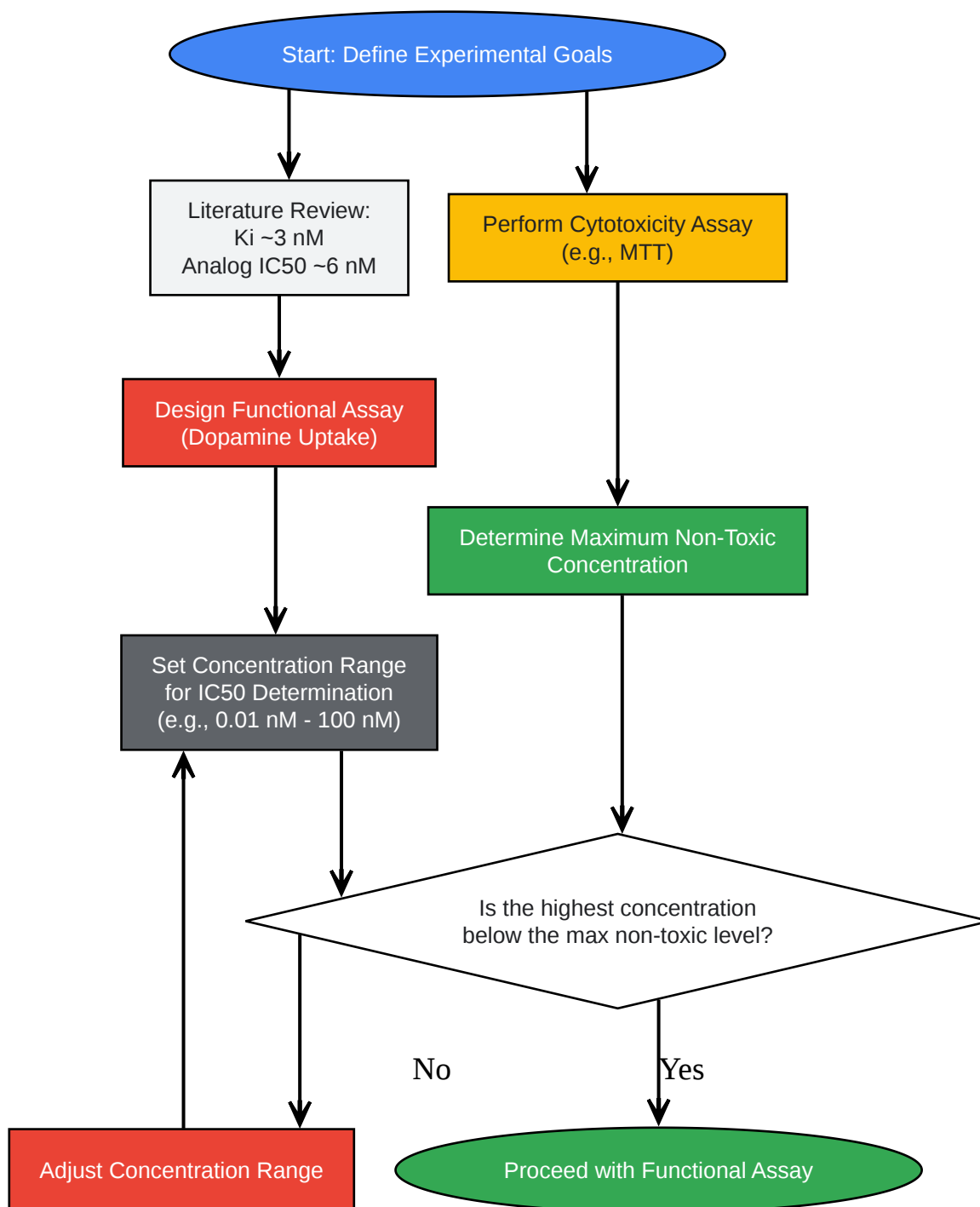
## Stock Solution Preparation (in 100% DMSO)

Desired Stock Concentration	Volume of DMSO for 1 mg NBI-98782	Volume of DMSO for 5 mg NBI-98782	Volume of DMSO for 10 mg NBI-98782
1 mM	3.1305 mL	15.6524 mL	31.3048 mL
5 mM	0.6261 mL	3.1305 mL	6.2610 mL
10 mM	0.3130 mL	1.5652 mL	3.1305 mL

## Signaling Pathway and Experimental Workflow

### VMAT2 Inhibition Signaling Pathway





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